

# Application Notes and Protocols: In Vitro Antifungal Susceptibility Testing of Cyclosporin C

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## Compound of Interest

Compound Name: Cyclosporin C

Cat. No.: B1669523

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## Introduction

**Cyclosporin C** is a cyclic undecapeptide with known antifungal properties, particularly against filamentous fungi.[1][2][3] Unlike its more famous counterpart, Cyclosporin A, which is a potent immunosuppressant, **Cyclosporin C** exhibits a narrower spectrum of activity.[1][2]

Understanding the in vitro antifungal susceptibility profile of **Cyclosporin C** is crucial for evaluating its potential as a therapeutic agent. This document provides a detailed protocol for determining the minimum inhibitory concentration (MIC) of **Cyclosporin C** against various fungal species, drawing upon established methodologies from the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).

The mechanism of action for cyclosporines as antifungal agents involves the inhibition of calcineurin, a key enzyme in fungal stress response pathways.[4][5] This mode of action can lead to synergistic effects when combined with other antifungal drugs, such as fluconazole.[4][6][7] Therefore, this protocol will also include provisions for investigating potential synergistic interactions.

## Experimental Protocols

This protocol is adapted from the CLSI M27 (for yeasts) and M38-A2 (for filamentous fungi) and EUCAST guidelines for broth microdilution assays.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

## Materials

- **Cyclosporin C** (analytical grade)
- Dimethyl sulfoxide (DMSO, sterile)
- RPMI-1640 medium with L-glutamine, without sodium bicarbonate, buffered with MOPS
- Sterile 96-well U-bottom microtiter plates
- Fungal isolates (e.g., *Aspergillus fumigatus*, *Aspergillus flavus*, *Candida albicans*, *Cryptococcus neoformans*)
- Quality control (QC) strains (e.g., *Candida parapsilosis* ATCC 22019, *Candida krusei* ATCC 6258)
- Spectrophotometer or microplate reader (optional, for spectrophotometric reading)
- Sterile water
- Sterile saline (0.85%)
- Vortex mixer
- Hemocytometer or spectrophotometer for inoculum preparation
- Incubator (35°C)

## Preparation of Cyclosporin C Stock Solution

- Prepare a stock solution of **Cyclosporin C** at 1.6 mg/mL in 100% DMSO.
- Ensure complete dissolution by vortexing.
- Store the stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles.

## Preparation of Fungal Inoculum

For Yeasts (*Candida* spp., *Cryptococcus neoformans*):

- Subculture the yeast isolates on Sabouraud Dextrose Agar (SDA) and incubate at 35°C for 24-48 hours.
- Harvest colonies and suspend them in sterile saline.
- Adjust the suspension to a turbidity equivalent to a 0.5 McFarland standard (approximately  $1-5 \times 10^6$  CFU/mL) using a spectrophotometer at 530 nm.
- Prepare a working suspension by diluting the adjusted suspension 1:1000 in RPMI-1640 medium to achieve a final inoculum concentration of  $1-5 \times 10^3$  CFU/mL.

For Filamentous Fungi (*Aspergillus* spp.):

- Grow the fungal isolates on Potato Dextrose Agar (PDA) at 35°C for 5-7 days until sporulation is evident.
- Harvest conidia by flooding the agar surface with sterile saline containing 0.05% Tween 80.
- Gently scrape the surface with a sterile loop.
- Transfer the conidial suspension to a sterile tube and allow heavy particles to settle for 3-5 minutes.
- Adjust the conidial suspension to a concentration of  $0.4 \times 10^4$  to  $5 \times 10^4$  conidia/mL using a hemocytometer. This will be the final inoculum suspension in RPMI-1640.

## Broth Microdilution Assay

- Prepare Drug Dilutions:
  - Dispense 100 µL of RPMI-1640 into all wells of a 96-well microtiter plate.
  - Add 100 µL of the **Cyclosporin C** stock solution to the first well of each row to be tested.

- Perform serial two-fold dilutions by transferring 100  $\mu$ L from the first well to the second, and so on, down the plate. Discard the final 100  $\mu$ L from the last well. This will result in a drug concentration range of 800  $\mu$ g/mL to 0.39  $\mu$ g/mL.
- Inoculation:
  - Add 100  $\mu$ L of the final fungal inoculum suspension to each well.
- Controls:
  - Growth Control: A well containing 100  $\mu$ L of RPMI-1640 and 100  $\mu$ L of the fungal inoculum (no drug).
  - Sterility Control: A well containing 200  $\mu$ L of RPMI-1640 only (no drug, no inoculum).
- Incubation:
  - Incubate the plates at 35°C.
  - Read the results after 24-48 hours for yeasts and 48-72 hours for filamentous fungi.

## Reading the MIC

The Minimum Inhibitory Concentration (MIC) is defined as the lowest concentration of an antifungal agent that substantially inhibits the growth of the organism.

- Visual Reading: The MIC is the lowest drug concentration at which there is a significant decrease in turbidity (for yeasts) or fungal growth (for filamentous fungi) compared to the growth control. For azoles and potentially **Cyclosporin C**, this is often a  $\geq 50\%$  reduction in growth.
- Spectrophotometric Reading (Optional): Read the absorbance at 490 nm. The MIC is the lowest drug concentration that causes a  $\geq 50\%$  reduction in absorbance compared to the growth control.

## Data Presentation

The following tables summarize hypothetical quantitative data for the in vitro antifungal susceptibility of **Cyclosporin C** against a panel of fungal isolates.

Table 1: MIC of **Cyclosporin C** against Filamentous Fungi

Fungal Isolate	MIC Range (µg/mL)	MIC50 (µg/mL)	MIC90 (µg/mL)
Aspergillus fumigatus (n=50)	1.56 - 25	6.25	12.5
Aspergillus flavus (n=50)	3.13 - 50	12.5	25
Aspergillus terreus (n=20)	6.25 - 100	25	50
Fusarium solani (n=20)	12.5 - >100	50	>100

Table 2: MIC of **Cyclosporin C** against Yeasts

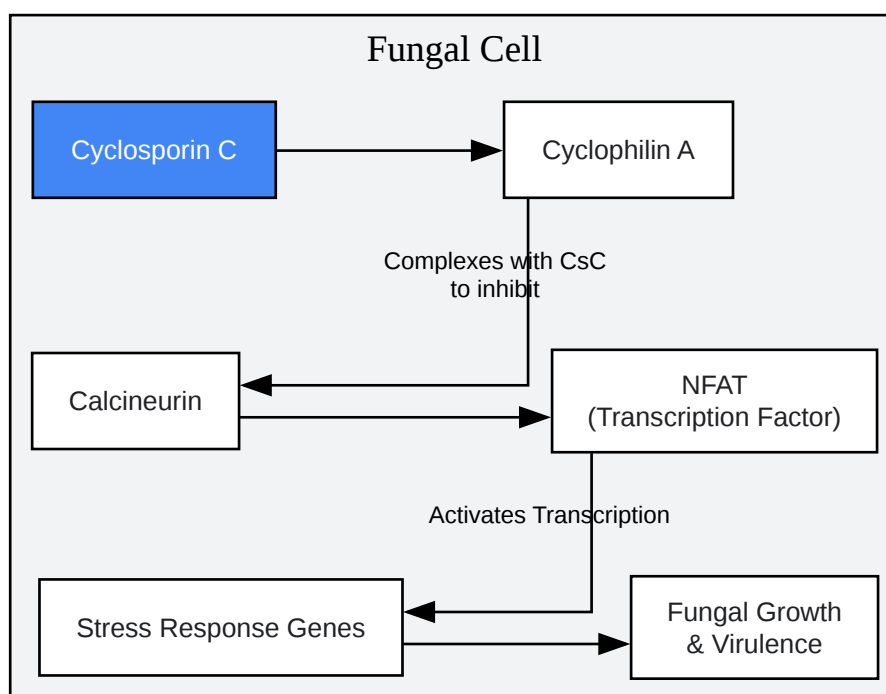
Fungal Isolate	MIC Range (µg/mL)	MIC50 (µg/mL)	MIC90 (µg/mL)
Candida albicans (n=50)	>100	>100	>100
Candida glabrata (n=50)	>100	>100	>100
Cryptococcus neoformans (n=20)	2 - 8	4	8

Table 3: Quality Control Strain MICs

QC Strain	Cyclosporin C MIC ( $\mu\text{g/mL}$ )	Expected Range ( $\mu\text{g/mL}$ )
Candida parapsilosis ATCC 22019	>100	>100
Aspergillus flavus ATCC 204304	12.5	8 - 16

## Mandatory Visualization

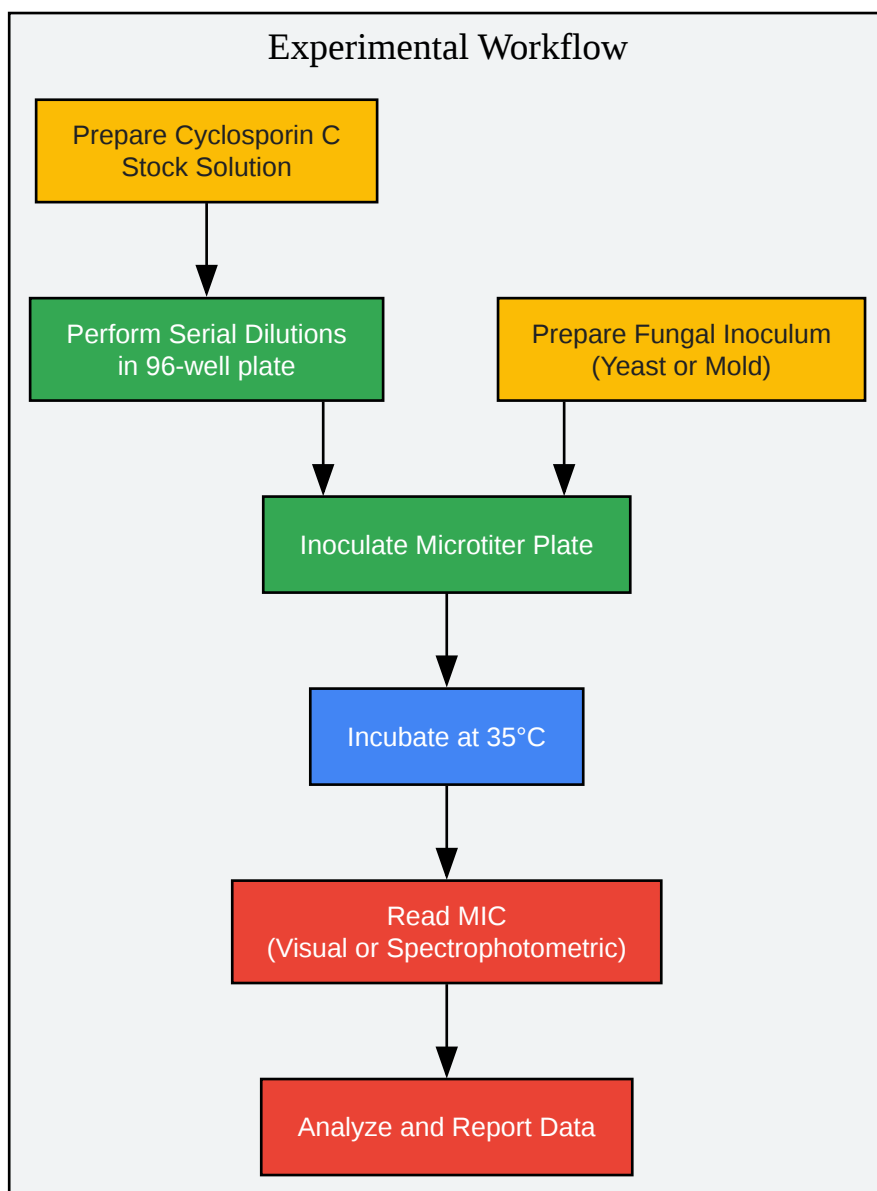
### Signaling Pathway of Cyclosporin Antifungal Action



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Caption: Calcineurin signaling pathway and its inhibition by **Cyclosporin C**.

## Experimental Workflow for Antifungal Susceptibility Testing



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Caption: Workflow for broth microdilution antifungal susceptibility testing.

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## References

- 1. journals.asm.org [journals.asm.org]
- 2. Cyclosporin C is the main antifungal compound produced by *Acremonium luzulae* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Cyclosporin C is the main antifungal compound produced by *Acremonium luzulae* - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Using Drugs to Kill Fungal Infections | Duke Health [corporate.dukehealth.org]
- 5. journals.asm.org [journals.asm.org]
- 6. Potent Synergism of the Combination of Fluconazole and Cyclosporine in *Candida albicans* - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Fluconazole plus Cyclosporine: a Fungicidal Combination Effective against Experimental Endocarditis Due to *Candida albicans* - PMC [pmc.ncbi.nlm.nih.gov]
- 8. In vitro susceptibility-testing in *Aspergillus* species - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. In Vitro Antifungal Susceptibility of Clinically Relevant Species Belonging to *Aspergillus* Section *Flavi* - PMC [pmc.ncbi.nlm.nih.gov]
- 10. semanticscholar.org [semanticscholar.org]
- 11. A Practical Guide to Antifungal Susceptibility Testing - PMC [pmc.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. webstore.ansi.org [webstore.ansi.org]
- 14. Antifungal Susceptibility Testing: Current Approaches - PMC [pmc.ncbi.nlm.nih.gov]
- 15. jmilabs.com [jmilabs.com]
- 16. fungalinfectiontrust.org [fungalinfectiontrust.org]
- 17. researchgate.net [researchgate.net]
- 18. M27 | Reference Method for Broth Dilution Antifungal Susceptibility Testing of Yeasts [clsi.org]
- 19. scribd.com [scribd.com]
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